

# IUPAC name and structure of 7-Bromo-2-chloroquinoline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Bromo-2-chloroquinoline

Cat. No.: B1339914

[Get Quote](#)

## An In-depth Technical Guide to 7-Bromo-2-chloroquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **7-Bromo-2-chloroquinoline**, a key intermediate in synthetic and medicinal chemistry. It details its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its role in drug discovery and development.

## Chemical Identity and Structure

**7-Bromo-2-chloroquinoline** is a halogenated heterocyclic aromatic compound. Its structure consists of a quinoline core substituted with a bromine atom at the 7th position and a chlorine atom at the 2nd position.

IUPAC Name: **7-bromo-2-chloroquinoline**[\[1\]](#)

Synonyms: 2-chloro-7-bromoquinoline, 7-Bromo-2-chloro-quinoline[\[1\]](#)

Chemical Structure:

Caption: 2D structure of **7-Bromo-2-chloroquinoline**.

## Physicochemical and Spectroscopic Data

The following table summarizes key computed physicochemical properties of **7-Bromo-2-chloroquinoline**. Experimental data for some properties are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrClN	[PubChem]
Molecular Weight	242.50 g/mol	[PubChem]
IUPAC Name	7-bromo-2-chloroquinoline	[PubChem]
CAS Number	99455-15-9	[PubChem]
Exact Mass	240.92939 Da	[PubChem]
Monoisotopic Mass	240.92939 Da	[PubChem]
Topological Polar Surface Area	12.9 Å <sup>2</sup>	[PubChem]
XLogP3	3.8	[PubChem]
Form	Solid	[Sigma-Aldrich]

## Experimental Protocols

### Synthesis of 7-Bromo-2-chloroquinoline

A general procedure for the synthesis of **7-Bromo-2-chloroquinoline** involves the conversion of 7-bromoquinolin-2(1H)-one.

Starting Material: 7-bromoquinolin-2(1H)-one (also known as 7-bromo-2-hydroxyquinoline)

Reagents:

- Thionyl chloride (SOCl<sub>2</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Dimethylformamide (DMF)

Procedure:

- To an inert reactor equipped with a mechanical stirrer, reflux condenser, charging funnel, and a caustic scrubber, add 7-bromo-2-hydroxyquinoline (1.22 kg, 5.45 mol), dichloromethane (9.706 kg), and dimethylformamide (0.276 kg).
- Slowly add thionyl chloride (0.973 kg, 8.17 mol, 1.5 eq.) dropwise to the mixture.
- Gradually heat the reaction mixture.

This protocol is a general outline and may require optimization for specific laboratory conditions.

## Applications in Research and Drug Development

**7-Bromo-2-chloroquinoline** is a versatile building block in organic synthesis and medicinal chemistry.<sup>[2]</sup> Its halogenated quinoline structure makes it a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications.<sup>[3]</sup>

Key Application Areas:

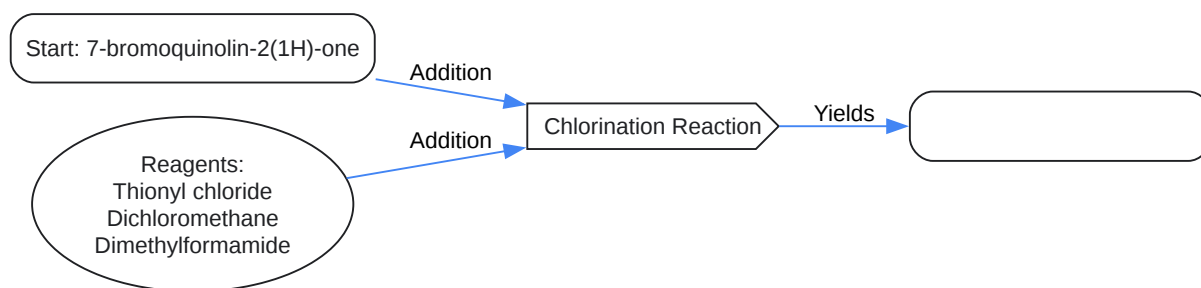
- **Pharmaceutical Intermediate:** It is a crucial intermediate in the development of new drugs.<sup>[3]</sup> The quinoline core is a privileged scaffold in medicinal chemistry, and derivatives of **7-Bromo-2-chloroquinoline** have been explored for various therapeutic areas, including:
  - **Anticancer agents:** The 7-chloroquinoline moiety is a component of several compounds with demonstrated anticancer activity.<sup>[2]</sup>
  - **Antiviral and Antibacterial agents:** Quinoline derivatives are known to possess a broad spectrum of antimicrobial activities.<sup>[3]</sup>
  - **Anti-inflammatory compounds:** The structural features of this compound make it a candidate for the synthesis of novel anti-inflammatory drugs.<sup>[2]</sup>
  - **Antimalarial drugs:** The 7-chloroquinoline scaffold is famously found in the antimalarial drug chloroquine.<sup>[4]</sup>
- **Organic Synthesis:** The bromine and chlorine substituents on the quinoline ring serve as reactive handles for a variety of chemical transformations, such as cross-coupling reactions and nucleophilic aromatic substitutions.<sup>[2][3]</sup> This allows for the introduction of diverse

functional groups to create libraries of novel compounds for screening in drug discovery programs.

- Materials Science: Quinoline derivatives have potential applications in materials science, including the development of optoelectronic materials and conductive polymers.[3]

## Logical Workflow for Synthesis

The synthesis of **7-Bromo-2-chloroquinoline** from its precursor follows a clear logical progression.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **7-Bromo-2-chloroquinoline**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 7-Bromo-2-chloroquinoline | C<sub>9</sub>H<sub>5</sub>BrClN | CID 14221034 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Buy 7-Bromo-2-chloroquinoline | 99455-15-9 [smolecule.com]
3. dakenchem.com [dakenchem.com]
4. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [IUPAC name and structure of 7-Bromo-2-chloroquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1339914#iupac-name-and-structure-of-7-bromo-2-chloroquinoline\]](https://www.benchchem.com/product/b1339914#iupac-name-and-structure-of-7-bromo-2-chloroquinoline)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)